

# "beta-Citraurin as a potential nutraceutical ingredient"

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## Compound of Interest

Compound Name: *beta-Citraurin*

CAS No.: 650-69-1

Cat. No.: B162417

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## Application Note:

-Citraurin as a Potential Nutraceutical Ingredient -Citraurin from Citrus Peels

## Executive Summary & Scientific Significance

-Citraurin (3-hydroxy-8'-apo-

-caroten-8'-al) is a C30 apocarotenoid pigment responsible for the intense reddish-orange coloration in the flavedo (peel) of specific citrus cultivars, notably Satsuma mandarin (*Citrus unshiu*) and Huyou (*Citrus changshanensis*). Unlike the ubiquitous C40 carotenoids (e.g.,

-carotene, lycopene),

-citraurin is a cleavage product formed by the enzymatic action of Carotenoid Cleavage Dioxygenase 4 (CCD4) on

-cryptoxanthin or zeaxanthin.[1]

Why Focus on

-Citraurin?

- **Bioavailability Potential:** As a shorter-chain apocarotenoid (C30),  
  
-citraurin exhibits distinct polarity and solubility profiles compared to C40 parent carotenoids, potentially offering superior bioavailability and cellular uptake kinetics.
- **Emerging Therapeutic Value:** Structurally homologous to  
  
-apo-8'-carotenal, it is hypothesized to share potent antioxidant and anti-inflammatory properties, acting as an electrophile that may modulate the Nrf2/Keap1 pathway.
- **Sourcing Efficiency:** It allows for the valorization of citrus processing waste (peels), aligning with sustainable "green chemistry" extraction practices.

## Biosynthesis & Chemical Identity

Understanding the origin of

-citraurin is critical for optimizing extraction yields. It is not constitutively present in all citrus but accumulates during the color-break stage of ripening, strictly regulated by temperature.

Biosynthetic Pathway:

-Cryptoxanthin (C40)

-Citraurin (C30) +

-Ionone (C10)

- **Critical Factor:** Accumulation is favored at cooler temperatures (approx. 15°C).[2]  
Temperatures

during fruit storage significantly inhibit CCD4b1 expression and

-citraurin accumulation.[2]

## Protocol A: Extraction & Purification

Objective: Isolate high-purity

-citraurin from *Citrus reticulata* (Satsuma) or *Citrus changshanensis* (Huyou) peels.

Expert Insight: Standard carotenoid protocols (pure hexane) often fail to efficiently recover polar apocarotenoids. This protocol uses a ternary solvent system optimized for C30 aldehyde recovery.

## Reagents & Materials

- Source Material: Freeze-dried citrus flavedo (peel), ground to fine powder (<500  $\mu\text{m}$ ).
- Extraction Solvent: Hexane : Ethyl Ether : Isopropyl Alcohol (7:3:1 v/v/v).
- Saponification: 10% Methanolic KOH.
- Stationary Phase: Silica gel 60 (0.063–0.200 mm).

## Step-by-Step Methodology

- Pre-Treatment: Weigh 10 g of freeze-dried powder.
  - Note: Avoid heat drying; thermal degradation of apocarotenoids occurs >40°C.
- Extraction:
  - Add 100 mL of Extraction Solvent to the powder.
  - Sonicate for 15 minutes at 4°C (ice bath) to prevent isomerization.
  - Centrifuge at 4,000 g for 10 min. Collect the colored supernatant.
  - Repeat extraction 3x until the residue is colorless.
- Saponification (Critical Step):
  - Combine supernatants and evaporate to dryness under nitrogen.
  - Resuspend in 20 mL diethyl ether + 20 mL 10% methanolic KOH.
  - Incubate in the dark at Room Temperature (RT) for 1 hour.

- Why? This removes chlorophylls and hydrolyzes esterified carotenoids, simplifying purification.
- Partitioning:
  - Transfer to a separatory funnel. Add 50 mL NaCl saturated water.
  - Wash with water 3x to remove alkali. Collect the organic (upper) phase.
  - Dry over anhydrous  
and evaporate to dryness.
- Purification (Column Chromatography):
  - Dissolve residue in minimum hexane.
  - Load onto Silica gel column.
  - Elute with Hexane:Acetone gradient (starting 95:5  
80:20).
  - -Citaurin Fraction: Typically elutes as a distinct reddish band after  
-carotene (yellow/orange) and before xanthophylls.

## Protocol B: Analytical Characterization (HPLC-DAD-MS)

Objective: Quantify

-citaurin and validate purity.

Expert Insight: A C30 polymeric column is mandatory. C18 columns often fail to resolve

-citaurin from its cis-isomers or structurally similar

-apo-8'-carotenal.

## Instrument Parameters

- Column: YMC Carotenoid C30 (250 4.6 mm, 5  $\mu$ m).
- Mobile Phase:
  - A: Methanol:MTBE:Water (81:15:4 v/v/v).
  - B: Methanol:MTBE:Water (6:90:4 v/v/v).
- Gradient: 0–100% B over 45 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: PDA @ 450 nm (general) and 472 nm ( -citraurin ).
- MS Settings: APCI (Atmospheric Pressure Chemical Ionization) in positive mode. Look for at m/z 417.3.

Data Interpretation Table:

Compound	Retention Time (approx)	(nm)	Molecular Ion ( )
-Carotene	25-28 min	450, 478	537
-Cryptoxanthin	18-20 min	449, 476	553
-Citraurin	12-15 min	452, 472	417
-Apo-8'-carotenal	14-16 min	457, 480	417

Note:

-citraurin and

-apo-8'-carotenal are isomers. Retention time confirmation with authentic standards is required.

## Functional Validation: Bioactivity Protocols

As direct data on

-citraurin is emerging, these protocols serve as the standard validation pipeline for researchers to establish its nutraceutical profile, grounded in the known activity of its precursor (

-cryptoxanthin).

### Assay 1: Antioxidant Capacity (ORAC)

- Rationale: Apocarotenoids act as singlet oxygen quenchers.
- Method:
  - Prepare
    - citraurin stock in THF (Tetrahydrofuran).
  - Dilute in phosphate buffer (pH 7.4) with 7% randomly methylated
    - cyclodextrin (RMCD) to ensure solubility.
  - Mix with fluorescein probe (10 nM).
  - Add AAPH (peroxyl radical generator).
  - Measure fluorescence decay (Ex 485nm / Em 520nm) over 60 min.
  - Result: Calculate Trolox Equivalents.

### Assay 2: Apoptosis Induction (Cancer Cell Line Model)

- Target Cells: AGS (Gastric Cancer) or HeLa cells.
- Rationale: Precursor

-cryptoxanthin induces apoptosis via the p53/Bcl-2 axis.

-Citraurin is hypothesized to follow a similar mechanism due to the polyene chain.

- Protocol:

- Seed cells (5,000/well) in 96-well plates.

- Treat with

- citraurin (0.1 – 50  $\mu$ M) for 24h/48h.

- Viability: MTT or CCK-8 assay.

- Mechanism Check (Western Blot): Lysate cells and probe for:

- Bcl-2 (Anti-apoptotic)

- Expected Decrease.

- Bax (Pro-apoptotic)

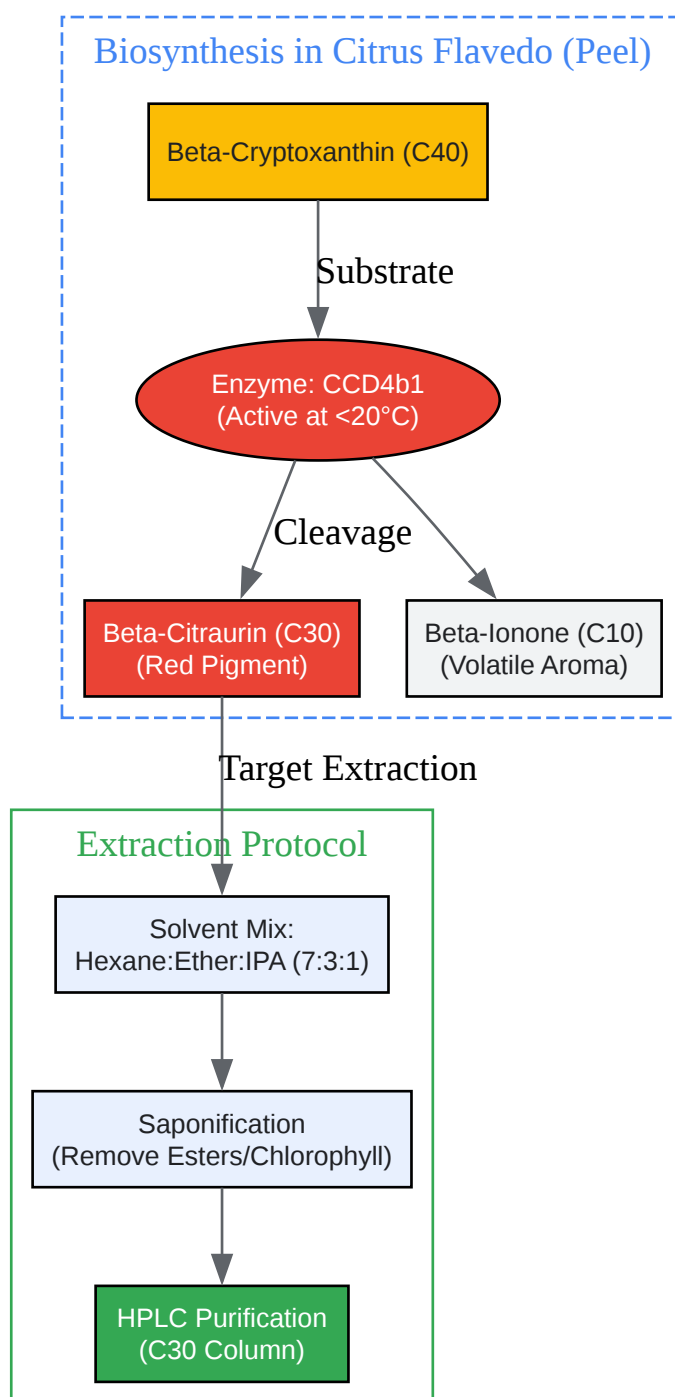
- Expected Increase.

- Cleaved Caspase-3

- Expected Increase.

## Visualizing the Workflow & Mechanism

Diagram 1: Extraction & Biosynthetic Logic This diagram connects the biological origin of the molecule to the extraction logic.



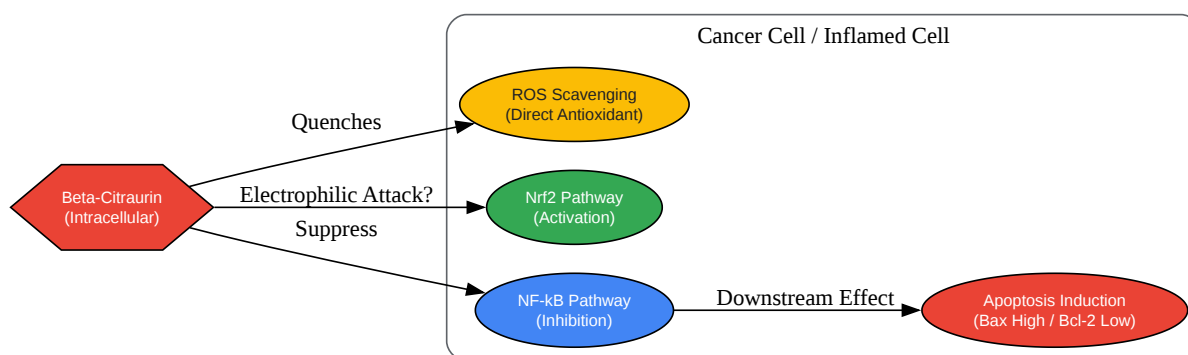
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Caption: Biosynthetic pathway of

-citraurin from

-cryptoxanthin and the corresponding extraction workflow.

Diagram 2: Hypothesized Mechanism of Action Based on structural homology to bioactive apocarotenoids.



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Caption: Hypothesized cellular mechanisms: ROS scavenging and modulation of apoptotic/inflammatory pathways.

## Stability & Formulation Challenges

Challenge: Like all carotenoids,

-citraurin is susceptible to oxidation, isomerization (trans

cis), and photodegradation. Solution:

- Storage: Store purified extracts at -80°C under Argon.
- Formulation: Encapsulation in nano-emulsions or liposomes is recommended for nutraceutical delivery.
  - Protocol: Dissolve

-citraurin in corn oil, mix with aqueous phase (Tween 80), and high-pressure homogenize (100 MPa) to create stable micelles.

## References

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